

Introduction: A Key Heterocyclic Building Block in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *5-Fluorothiophene-2-carboxylic acid*

CAS No.: *4377-58-6*

Cat. No.: *B1314584*

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5-Fluorothiophene-2-carboxylic acid is a halogenated heterocyclic compound that has emerged as a significant building block for researchers in medicinal chemistry and drug development. Its rigid thiophene core, combined with the unique electronic properties imparted by the fluorine substituent, makes it a valuable scaffold for designing novel therapeutic agents. The strategic incorporation of fluorine into drug candidates is a widely recognized strategy to modulate key physicochemical and pharmacological properties, including metabolic stability, lipophilicity, and binding affinity.

This guide, intended for chemists and drug development professionals, provides a comprehensive overview of the chemical structure, electronic properties, synthesis, and reactivity of **5-Fluorothiophene-2-carboxylic acid**. We will delve into the causality behind synthetic choices and provide field-proven insights into its application, particularly in the context of amide bond formation, one of the most crucial reactions in pharmaceutical synthesis.[1][2]

Molecular Structure and Physicochemical Properties

Chemical Structure

The molecule consists of a five-membered aromatic thiophene ring, substituted at the C2 position with a carboxylic acid group and at the C5 position with a fluorine atom.

IUPAC Name: **5-fluorothiophene-2-carboxylic acid**^[3] CAS Number: 4377-58-6^{[3][4]}

Canonical SMILES: C1=C(SC(=C1)F)C(=O)O^[3]

Physicochemical Data

The key physicochemical properties of **5-Fluorothiophene-2-carboxylic acid** are summarized in the table below. These properties are crucial for understanding its behavior in reaction media and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₃ FO ₂ S	^[3]
Molecular Weight	146.14 g/mol	^[3]
Appearance	Off-white to yellow solid	^[4]
Melting Point	139-142 °C	^{[4][5]}
Boiling Point (Predicted)	271.2 ± 20.0 °C	^[4]
pKa (Predicted)	3.52 ± 0.10	^[4]
LogP (Predicted)	1.5854	^[6]

Electronic Structure and Bonding Analysis

The reactivity and utility of **5-Fluorothiophene-2-carboxylic acid** are governed by the interplay of electronic effects from its functional groups on the aromatic thiophene ring.

Aromaticity of the Thiophene Core

The thiophene ring is an electron-rich aromatic system.^[7] The sulfur atom participates in the π -conjugated system by donating a lone pair of electrons, which contributes to the ring's aromatic character and influences its susceptibility to electrophilic substitution.

Influence of Substituents

The fluorine and carboxylic acid groups significantly modulate the electronic landscape of the thiophene ring:

- **Fluorine Atom:** As the most electronegative element, fluorine exerts a powerful -I (negative inductive) effect, withdrawing electron density from the ring through the sigma bond. This effect generally deactivates the ring towards electrophilic attack. However, fluorine also possesses lone pairs that can be donated into the ring's π -system, resulting in a +M (positive mesomeric) effect.^[8] For fluorine, the inductive effect typically dominates, influencing the overall electron density distribution.^[8]
- **Carboxylic Acid Group:** The carboxyl group is strongly electron-withdrawing via both inductive (-I) and mesomeric (-M) effects, further deactivating the ring.

This combination of effects makes the C3 and C4 positions of the ring electron-deficient and influences the acidity of the carboxylic proton and the reactivity of the molecule in nucleophilic substitution reactions.

Caption: Electronic effects on the thiophene ring.

Synthesis and Purification

An efficient and safe synthesis of **5-Fluorothiophene-2-carboxylic acid** is critical for its accessibility. Older methods often employed perchloryl fluoride, a reagent known for its explosive hazards.^[5] A superior, modern approach avoids this danger by introducing fluorine via a nucleophilic aromatic substitution (fluorodenitration) reaction, followed by hydrolysis.^{[5][9]}

Synthetic Strategy: Fluorodenitration and Hydrolysis

The preferred two-step synthesis starts from the commercially available 5-nitrothiophene-2-carbonitrile.^[5]

- **Step 1: Fluorodenitration.** The nitro group is displaced by fluoride using potassium fluoride (KF) in a high-boiling polar aprotic solvent like sulfolane. This reaction is catalyzed by a phase-transfer catalyst such as tetraphenylphosphonium bromide.^[5]

- Step 2: Nitrile Hydrolysis. The resulting 5-fluorothiophene-2-carbonitrile is hydrolyzed to the carboxylic acid under basic conditions (e.g., aqueous NaOH), followed by acidic workup.^[4]^[5]

This route is advantageous due to its high overall yield (around 62%) and avoidance of hazardous reagents.^[5]^[9]

Detailed Experimental Protocol

Protocol adapted from Chambers and Marfat (2000).^[5]

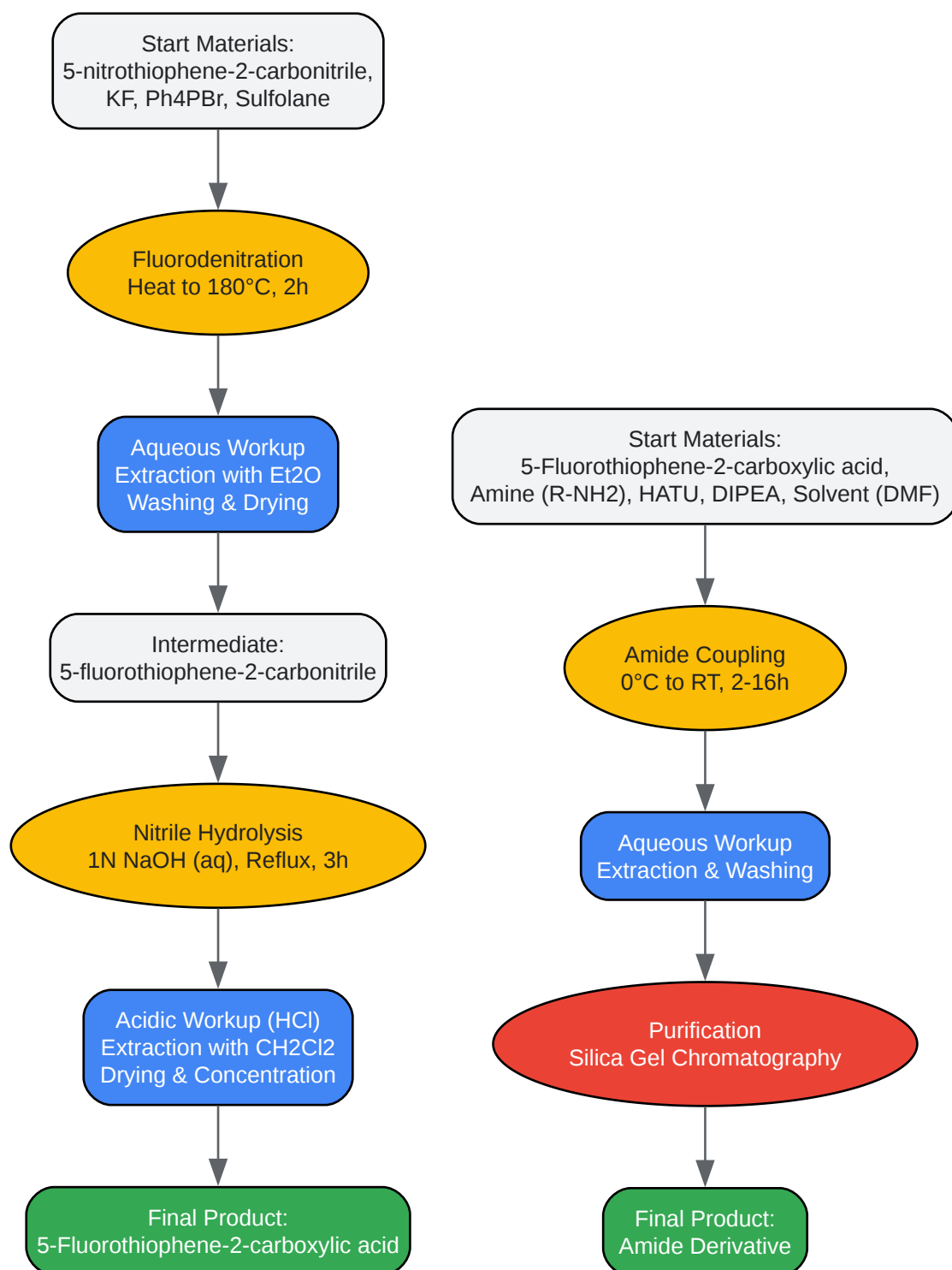
Step 1: Synthesis of 5-Fluorothiophene-2-carbonitrile

- To a mixture of 5-nitrothiophene-2-carbonitrile (10.0 g, 64.9 mmol), spray-dried potassium fluoride (18.9 g, 323.6 mmol), and tetraphenylphosphonium bromide (2.5 g, 6.0 mmol) in sulfolane (200 ml), add phthaloyl dichloride (9.5 ml, 66.0 mmol).
- Heat the reaction mixture to 180°C for 2 hours.
- After cooling, pour the mixture into water and extract with diethyl ether.
- Wash the combined organic extracts successively with 1N NaOH, water, and brine.
- Dry the organic layer over magnesium sulfate (MgSO₄), filter, and concentrate under reduced pressure to yield 5-fluorothiophene-2-carbonitrile as a light oil.

Step 2: Synthesis of **5-Fluorothiophene-2-carboxylic acid**

- Reflux a biphasic mixture of 5-fluorothiophene-2-carbonitrile (1.5 g, 11.8 mmol) and 1.0 N aqueous NaOH (25 ml, 24.8 mmol) for 3 hours.
- Cool the mixture, pour it into water, and wash with diethyl ether to remove any unreacted starting material.
- Acidify the aqueous layer to pH 1 using 1N HCl.
- Extract the acidified aqueous layer with methylene chloride.

- Wash the combined organic extracts with water and brine, then dry over MgSO_4 .
- Concentrate the solution in vacuo to yield **5-Fluorothiophene-2-carboxylic acid** as a white solid. Trituration with hexane can be used for further purification.[5]



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Sources

- [1. growingscience.com](https://growingscience.com) [growingscience.com]
- [2. hepatochem.com](https://hepatochem.com) [hepatochem.com]
- [3. 5-Fluorothiophene-2-carboxylic acid | C5H3FO2S | CID 11804901 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. 5-FLUORO-2-THIOPHENECARBOXYLIC ACID | 4377-58-6](https://chemicalbook.com) [chemicalbook.com]
- [5. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [6. chemscene.com](https://chemscene.com) [chemscene.com]
- [7. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [8. Structural and Electronic Effects Due to Fluorine Atoms on Dibenzotetraaza-Annulenes Complexes - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [9. tandfonline.com](https://tandfonline.com) [tandfonline.com]
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